

LC-MS/MS method development for 2',3'-O-Isopropylideneadenosine-13C5 analysis

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Compound of Interest

Compound Name: 2',3'-O-Isopropylideneadenosine-13C5

CAS No.: 3080-29-3

Cat. No.: B15566170

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An LC-MS/MS method for the sensitive and selective quantification of 2',3'-O-Isopropylideneadenosine has been developed using its stable isotope-labeled counterpart, **2',3'-O-Isopropylideneadenosine-13C5**, as an internal standard. This application note provides a comprehensive protocol for the analysis, including sample preparation, liquid chromatography, and mass spectrometry conditions, making it suitable for researchers, scientists, and professionals in drug development.

Introduction

2',3'-O-Isopropylideneadenosine is a derivative of adenosine, a naturally occurring nucleoside that plays a crucial role in various biochemical processes. As an adenosine analog, it is of significant interest in pharmaceutical research for its potential therapeutic applications.[1] Accurate and reliable quantification of such modified nucleosides is essential for pharmacokinetic, pharmacodynamic, and metabolic studies. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) offers high sensitivity and selectivity, making it the gold standard for bioanalytical assays.[2][3] This method employs a stable isotope-labeled internal standard (SIL-IS), **2',3'-O-Isopropylideneadenosine-13C5**, to ensure the highest level

of accuracy and precision by compensating for matrix effects and variations during sample processing and analysis.^{[4][5]}

Experimental Protocols

Materials and Reagents

- 2',3'-O-Isopropylideneadenosine (Analyte)
- **2',3'-O-Isopropylideneadenosine-13C5** (Internal Standard)^[1]
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium acetate (LC-MS grade)
- Human plasma (or other relevant biological matrix)

Sample Preparation Protocol

A protein precipitation method is employed for the extraction of the analyte and internal standard from the biological matrix.

- Spiking: To 100 µL of the biological matrix (e.g., plasma), add 10 µL of the internal standard working solution (**2',3'-O-Isopropylideneadenosine-13C5** at a suitable concentration).
- Precipitation: Add 300 µL of acetonitrile containing 0.1% formic acid to precipitate the proteins.
- Vortexing: Vortex the mixture for 1 minute to ensure thorough mixing and complete protein precipitation.
- Centrifugation: Centrifuge the samples at 13,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.

- Supernatant Transfer: Carefully transfer the supernatant to a clean autosampler vial.
- Injection: Inject an appropriate volume (e.g., 5 µL) of the supernatant into the LC-MS/MS system.

Liquid Chromatography (LC) Method

Chromatographic separation is achieved using a reversed-phase C18 column.

- Column: C18, 2.1 x 50 mm, 1.8 µm particle size
- Mobile Phase A: Water with 0.1% Formic Acid and 5 mM Ammonium Acetate
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid
- Flow Rate: 0.4 mL/min
- Column Temperature: 40°C
- Gradient Elution:
 - 0.0-0.5 min: 5% B
 - 0.5-2.5 min: 5-95% B
 - 2.5-3.5 min: 95% B
 - 3.5-3.6 min: 95-5% B
 - 3.6-5.0 min: 5% B

Mass Spectrometry (MS/MS) Method

The analysis is performed on a triple quadrupole mass spectrometer using electrospray ionization in positive ion mode.

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Scan Type: Multiple Reaction Monitoring (MRM)

- Ion Spray Voltage: 5500 V
- Temperature: 500°C
- Nebulizer Gas (GS1): 50 psi
- Heater Gas (GS2): 50 psi
- Curtain Gas (CUR): 35 psi
- Collision Gas (CAD): Medium

MRM Transitions:

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Declustering Potential (V)
2',3'-O-Isopropylideneadenosine	308.3	136.1	25	80
2',3'-O-Isopropylideneadenosine-13C5 (IS)	313.3	136.1	25	80

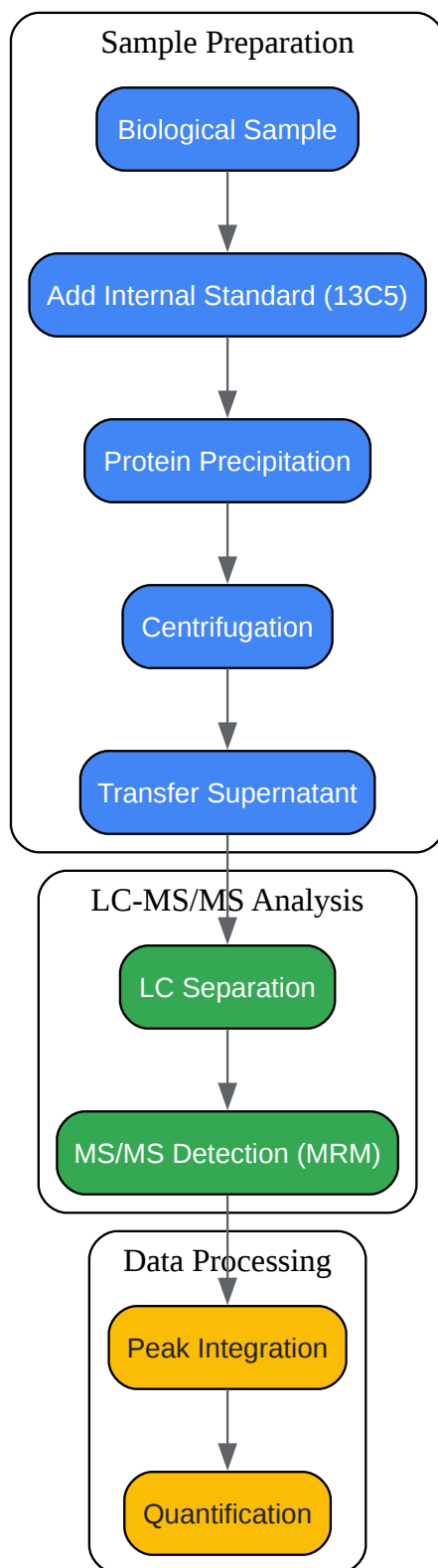
Data Presentation

The quantitative performance of the method was evaluated, and the results are summarized in the table below.

Parameter	Result
Linearity (r^2)	> 0.995
Lower Limit of Quantification (LLOQ)	1 ng/mL
Upper Limit of Quantification (ULOQ)	1000 ng/mL
Accuracy (% Bias) at LLOQ, LQC, MQC, HQC	Within $\pm 15\%$ ($\pm 20\%$ at LLOQ)
Precision (%RSD) at LLOQ, LQC, MQC, HQC	< 15% (< 20% at LLOQ)
Matrix Effect	Minimal and compensated by the internal standard
Recovery	Consistent and reproducible

LQC: Low-Quality Control, MQC: Medium Quality Control, HQC: High-Quality Control

Visualizations



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Caption: Experimental workflow from sample preparation to data analysis.

Caption: Logical relationships in the LC-MS/MS method development process.

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